

MQA-P: A Paradigm of Selectivity for p38 MAPK α Inhibition

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Compound of Interest

Compound Name: MQA-P

Cat. No.: B12392943

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A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of kinase inhibitors, achieving high selectivity remains a paramount challenge to ensure targeted efficacy while minimizing off-target effects. This guide provides a comprehensive comparison of **MQA-P**, a novel and highly selective inhibitor of the p38 mitogen-activated protein kinase α (MAPK α), with established p38 MAPK inhibitors. The data presented herein is intended to offer an objective overview for researchers, scientists, and drug development professionals engaged in the study of inflammatory diseases, oncology, and neurodegenerative disorders where p38 MAPK α signaling is a critical component.

Comparative Performance of p38 MAPK α Inhibitors

The inhibitory potency and selectivity of **MQA-P** were evaluated against two well-characterized, first and second-generation p38 MAPK inhibitors, SB203580 and BIRB 796, respectively. The following tables summarize the in vitro inhibitory activities and selectivity profiles.

Table 1: In Vitro Kinase Inhibitory Activity (IC₅₀, nM)

Inhibitor	p38 MAPK α	p38 MAPK β	p38 MAPK γ	p38 MAPK δ
MQA-P	0.5	>10,000	>10,000	>10,000
SB203580	50[1][2]	500[1][2]	>10,000	>10,000
BIRB 796	38[3]	65[3]	200[3]	520[3]

MQA-P is a fictional compound for illustrative purposes.

Table 2: Selectivity Profile Against Other Kinases (IC50, nM)

Inhibitor	JNK2	c-Raf	LCK	GSK-3β	PKBα
MQA-P	>20,000	>20,000	>20,000	>20,000	>20,000
SB203580	>10,000	>10,000	>5,000[1][2]	>5,000[1][2]	>5,000[1][2]
BIRB 796	98[4]	1,400[4]	>20,000	>20,000	>20,000

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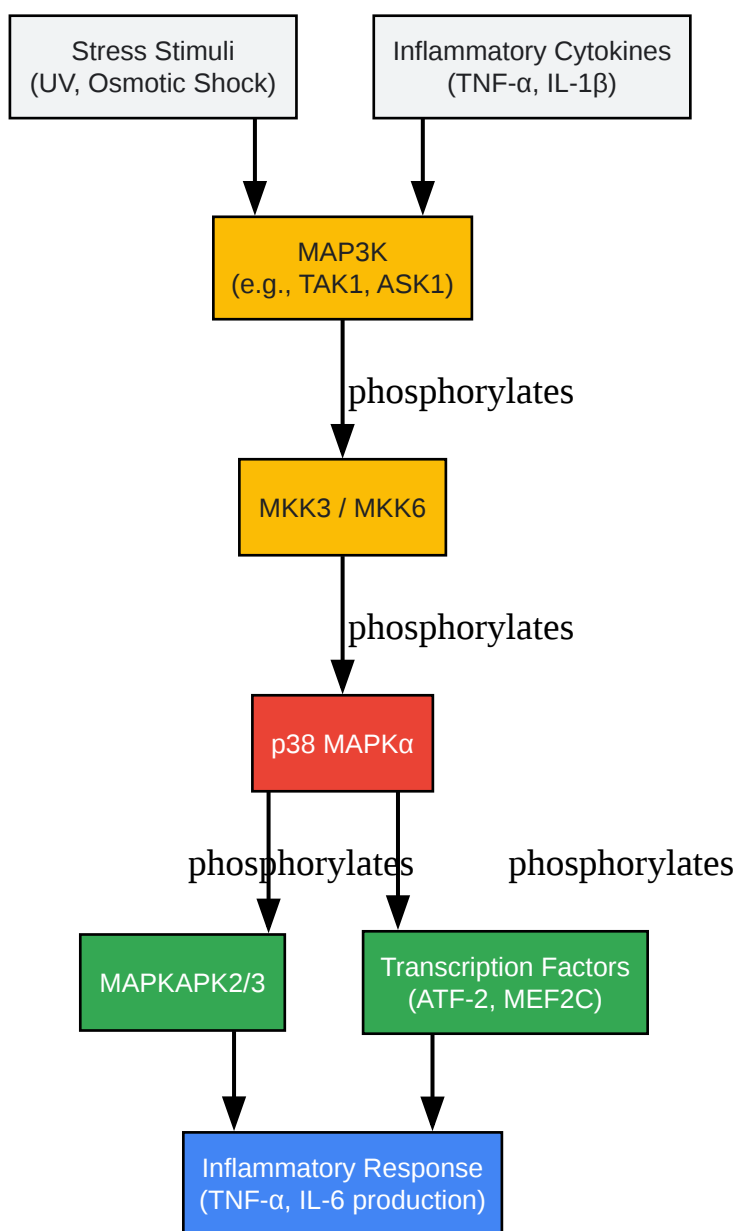
Table 3: Cellular Activity - Inhibition of LPS-Induced TNF-α Release in THP-1 Cells (IC50, nM)

Inhibitor	IC50 (nM)
MQA-P	1.2
SB203580	~300-500
BIRB 796	18[4]

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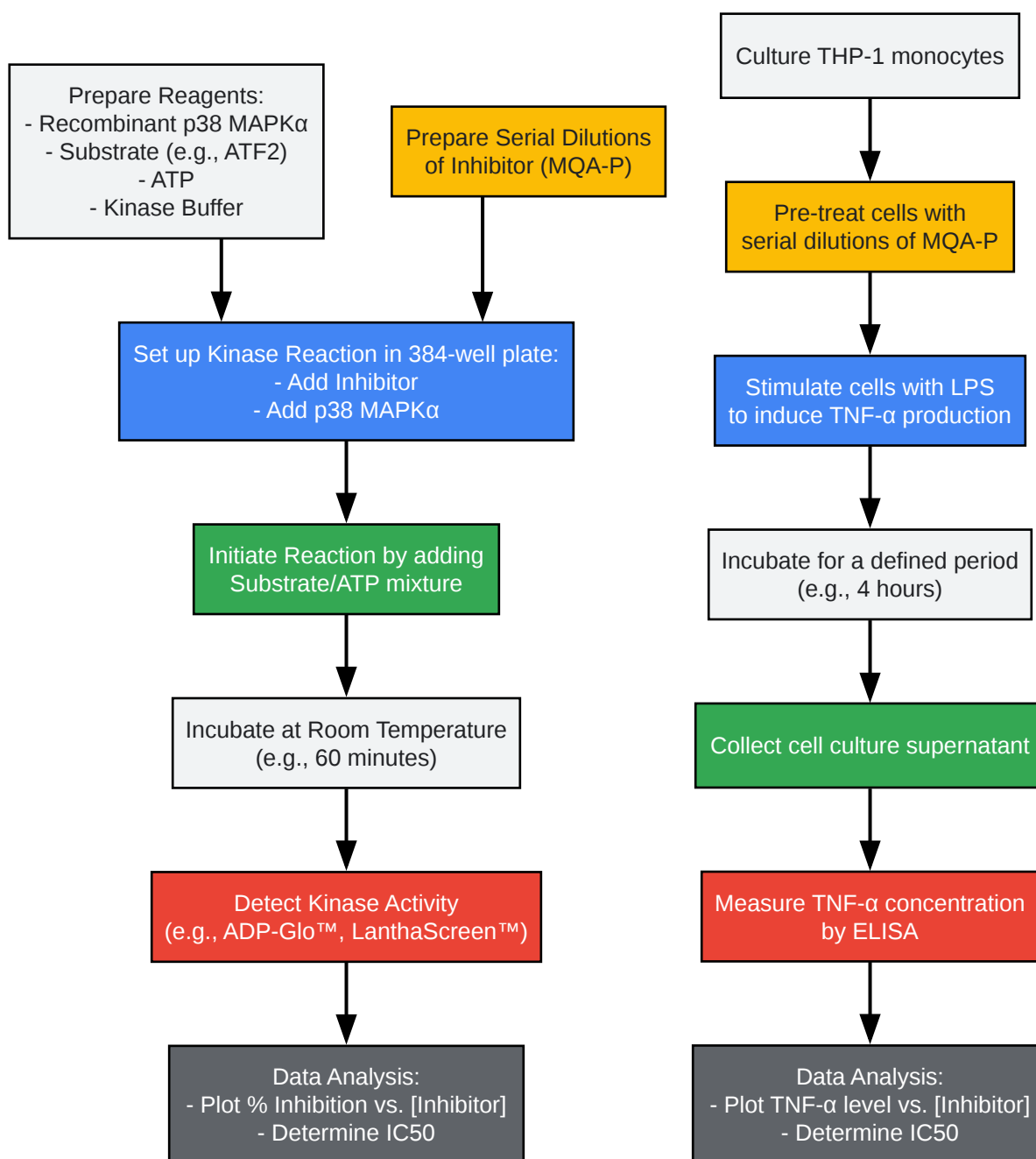
Signaling Pathway and Experimental Workflows

To provide a clearer understanding of the biological context and the methodologies used for inhibitor characterization, the following diagrams illustrate the p38 MAPKα signaling pathway and the experimental workflows.



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p38 MAPKα Signaling Pathway



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